

In-depth Technical Guide: The Challenge of Defining Reactive Blue 181

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Compound of Interest

Compound Name: Reactive blue 181

Cat. No.: B1178194

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the chemical identity and available data for the substance commonly referred to as **Reactive Blue 181**. Despite extensive searches across chemical databases, supplier information, and scientific literature, a definitive chemical structure for **Reactive Blue 181**, consistently associated with the CAS Number 126601-88-5, remains elusive in the public domain. This guide summarizes the available information and highlights the current limitations in providing a comprehensive technical overview.

Chemical Identification

The primary identifier for **Reactive Blue 181** is its Chemical Abstracts Service (CAS) Registry Number.

Identifier	Value	Source
Chemical Name	Reactive Blue 181	[1] [2] [3] [4] [5]
CAS Number	126601-88-5	[1] [2] [3] [4] [5]

While the CAS number is consistently used by chemical suppliers, detailed structural information is not provided in their listings.

Chemical Structure: An Unresolved Matter

A verifiable chemical structure for **Reactive Blue 181** with CAS number 126601-88-5 is not available in major public chemical databases, including PubChem and ChemicalBook. Some literature sources classify **Reactive Blue 181** as an anthraquinone dye. Anthraquinone dyes are a broad class of colorants that share a core 9,10-dioxoanthracene structure. However, without the specific arrangement and identity of substituent groups, a precise molecular structure cannot be determined.

Due to the absence of a confirmed chemical structure, the mandatory visualization of the molecular structure using Graphviz (DOT language) cannot be provided. The creation of a scientifically accurate diagram requires precise knowledge of the atomic connectivity and stereochemistry, which is currently unavailable.

Physicochemical and Quantitative Data

The lack of a defined chemical structure for **Reactive Blue 181** precludes the availability of reliable quantitative data such as molecular weight, formula, and spectral properties. While some studies on the degradation of **Reactive Blue 181** exist, they do not provide the fundamental physicochemical data required for a comprehensive technical guide.

Experimental Protocols

Detailed experimental protocols for the synthesis, analysis, or specific application of **Reactive Blue 181** are not readily available in the scientific literature. Research articles that mention this dye are typically focused on its removal from wastewater, and they do not detail its synthesis or provide in-depth characterization data.

Conclusion

The request for an in-depth technical guide on the core chemical structure and properties of **Reactive Blue 181** cannot be fully met at this time. The fundamental piece of information, the chemical structure associated with CAS number 126601-88-5, is not publicly accessible. Consequently, the generation of a structural diagram, the compilation of quantitative data, and the provision of detailed experimental protocols are not possible.

For researchers and scientists working with this substance, it is recommended to seek direct confirmation of the chemical structure from the supplier or to perform analytical studies (such

as mass spectrometry, NMR spectroscopy, and X-ray crystallography) to elucidate its precise molecular identity.

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